

Eniporide metabolite activity and potency

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Compound Focus: Eniporide

CAS No.: 176644-21-6

Cat. No.: S527163

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Eniporide Profile & Experimental Data

The table below summarizes the available quantitative data on **Eniporide**. Please note that this information pertains to the parent drug, as data on its metabolites is not available in the search results.

Property	Details
Molecular Weight	320.37 g/mol [1]
Molecular Formula	C ₁₄ H ₁₆ N ₄ O ₃ S [1]
CAS Number	176644-21-6 [1]
Biological Activity	Na(+)/H(+) exchange (NHE) inhibitor [2] [1] [3]
Tested Doses (Human Trial)	50 mg, 100 mg, 150 mg, 200 mg (intravenous) [4]
Solubility (DMSO)	25 mg/mL (78.03 mM) [1]
Primary Experimental Model (Preclinical)	Isolated guinea pig hearts (Langendorff preparation) [2]

Detailed Experimental Protocols

Here are the detailed methodologies for key experiments cited in the search results, which you can use as a reference for your own research.

- **Human Clinical Trial (ESCAMI)**

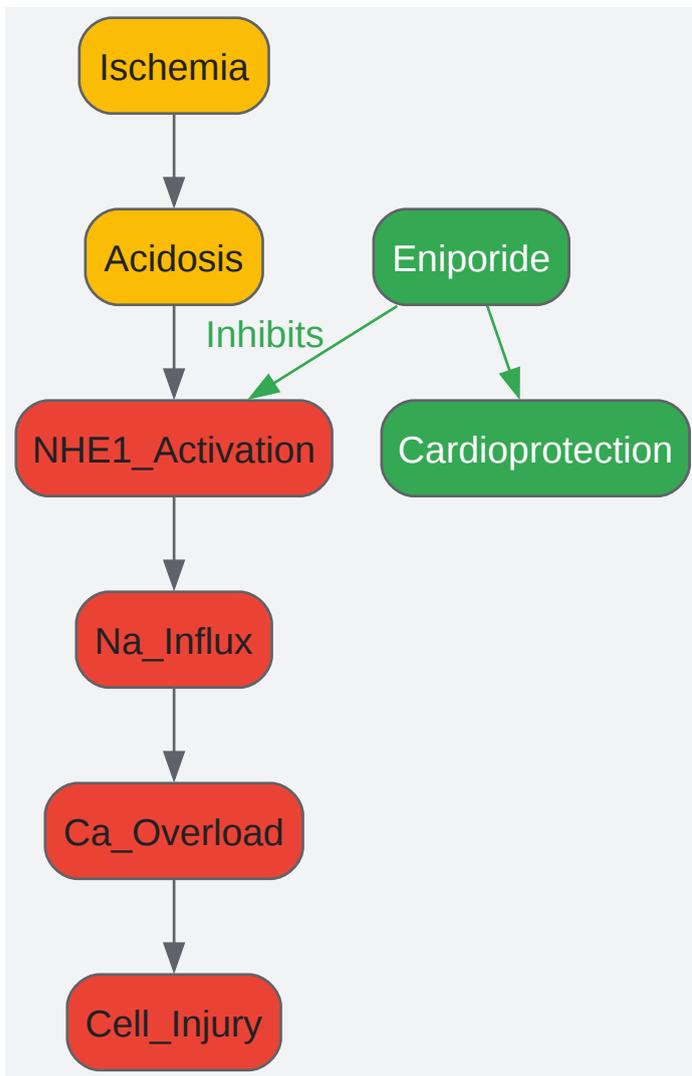
- **Study Design:** A multicenter, randomized, double-blinded, placebo-controlled, dose-ranging trial [4].
- **Patient Population:** 1,389 patients with ST-elevation myocardial infarction (STEMI) presenting within 6 hours of symptoms. Mean age was 60, and 22% were female [4].
- **Intervention:** The blinded study medication (**Eniporide**) was administered intravenously over 10 minutes. It was given after the start of thrombolytic therapy or before the start of primary angioplasty [4].
- **Primary Endpoint:** Infarct size as determined by the area under the curve for release of alpha-hydroxybutyrate dehydrogenase [4].
- **Secondary Endpoints:** Creatine kinase and troponin release, clinical events within the first six weeks, and extent of ST-segment resolution [4].

- **Preclinical Study on Mechanism of Action**

- **Experimental Model:** Isolated guinea pig hearts perfused via the aortic root (Langendorff preparation) with HEPES buffer solution [2].
- **Perfusion Conditions:** Hearts were perfused with buffer at pH 7.4 (control) or pH 8.0, with or without the NHE inhibitor **Eniporide**, for 10 minutes before and after 35 minutes of global ischemia [2].
- **Measurements:** Left ventricular pressure and its derivatives (contractility and relaxation) were measured. Mitochondrial function was assessed via spectrophotofluorometry to measure NADH, FAD, mitochondrial Ca^{2+} , and superoxide generation [2].

Mechanism of Action: NHE1 Inhibition

Eniporide is a specific inhibitor of the Na^+/H^+ exchanger isoform 1 (NHE1). The following diagram illustrates the mechanism by which NHE1 inhibition provides cardioprotection during ischemia and reperfusion, based on the described preclinical study [2].



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NHE1 Inhibition Protects Against Cardiac Injury

Therapeutic Context & Comparison with Alternatives

While direct comparative data on metabolites is unavailable, the broader context of NHE1 inhibitors is informative.

- **Therapeutic Outcome in Cardiology:** Despite a strong mechanistic rationale and positive preclinical results like those above, the **ESCAMI trial found that Eniporide did not reduce infarct size or improve clinical outcomes in patients with STEMI [4]**. This illustrates that cardioprotective effects in animal models do not always translate to human patients.

- **The NHE1 Inhibitor Class: Cariporide** is another well-studied NHE1 inhibitor. Research highlights that this class of drugs is being investigated beyond cardiology for potential **anti-cancer applications**. The rationale is that many cancer cells overexpress NHE1 to maintain an alkaline intracellular pH, which drives tumor growth and invasion [3]. Inhibiting NHE1 could disrupt this process.

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References

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